

Application of Nitroguanidine in Automobile Gas Generators: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name: Nitroguanidine

Cat. No.: B056551

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Nitroguanidine has emerged as a critical component in modern automobile gas generators, primarily for airbag inflators. Its application stems from its favorable combustion characteristics, which include a high gas yield, relatively low combustion temperature, and the production of environmentally benign gases. These properties represent a significant improvement over older azide-based propellants, which are toxic.^{[1][2]} This document provides detailed application notes, experimental protocols, and performance data for **nitroguanidine**-based gas generants.

Data Presentation

The performance of **nitroguanidine**-based gas generants is influenced by their specific composition, including the type and ratio of oxidizers and other additives. The following tables summarize key quantitative data from various formulations.

Constituent	Composition 1	Composition 2	Composition 3
Nitroguanidine	35-55%	40-46%	45-55%
Phase Stabilized Ammonium Nitrate (PSAN)	45-65%	54-60%	-
Strontium Nitrate	-	-	30-35%
Potassium Nitrate	-	-	2-10%
Cupric Oxide	-	-	2-10%
5-Amino Tetrazole	-	-	2-10%
Binder (elastomeric)	up to 10%	-	-

Table 1: Example Compositions of **Nitroguanidine**-Based Gas Generants (% by weight)

Performance Metric	Composition with PSAN	Composition with Mixed Oxides
Burn Rate (in/s @ 1000 psi)	~1.02	0.82 - 1.40
Combustion Temperature (K)	~2100 - 2450	~2100
Gas Yield (moles/100g)	> 2.85	Not specified
Primary Gas Products	N ₂ , H ₂ O, CO ₂	N ₂ , CO ₂ , H ₂ O

Table 2: Performance Characteristics of **Nitroguanidine**-Based Gas Generants

Experimental Protocols

Preparation of Nitroguanidine-Based Gas Generant Pellets

This protocol describes the preparation of **nitroguanidine**-based gas generant pellets for performance testing.

Materials:

- **Nitroguanidine** (NQ)
- Phase Stabilized Ammonium Nitrate (PSAN) or other oxidizers (e.g., Strontium Nitrate, Potassium Nitrate)
- Binder (e.g., elastomeric polymer)
- Processing aids (e.g., Boron Nitride)
- Solvent (e.g., acetone)
- Planetary mixer
- Drying oven
- Hydraulic press with pellet die

Procedure:

- Milling: Mill the **nitroguanidine** and oxidizer(s) separately to a fine powder (typically 10-50 μm particle size) to ensure homogeneity and consistent burning rates.
- Mixing:
 - In a planetary mixer, combine the milled **nitroguanidine** and oxidizer(s) in the desired ratio.
 - If a binder is used, dissolve it in a suitable solvent (e.g., acetone) and add the solution to the powder mixture.
 - Add any processing aids, such as boron nitride, to the mixture.
 - Mix until a homogenous granulation is achieved.
- Drying: Dry the granulated mixture in an oven at a controlled temperature (e.g., 60-80°C) to remove the solvent. The final moisture content should be below 0.5%.

- Pelletizing:
 - Weigh the desired amount of the dried mixture for a single pellet.
 - Transfer the powder to a pellet die.
 - Press the powder using a hydraulic press at a specified pressure (e.g., 10-20 tons) to form a dense and robust pellet.
 - Eject the pellet from the die.
- Characterization: Measure the dimensions and weight of the pellet to calculate its density. Inspect for any cracks or imperfections.

Ballistic Testing of Gas Generant Pellets

This protocol outlines the procedure for evaluating the ballistic performance of gas generant pellets using a closed bomb test.

Equipment:

- Closed bomb test apparatus (a sealed, high-pressure vessel)
- Pressure transducer
- Data acquisition system
- Ignition system (e.g., electric match)
- Gas generant pellet

Procedure:

- Preparation:
 - Calibrate the pressure transducer.
 - Measure the internal volume of the closed bomb.

- Securely mount the gas generant pellet inside the closed bomb.
- Install the igniter in close proximity to the pellet.
- Execution:
 - Seal the closed bomb.
 - Arm the ignition system and the data acquisition system.
 - Initiate the test. The igniter will combust the pellet.
 - The data acquisition system will record the pressure inside the bomb as a function of time.
- Data Analysis:
 - From the pressure-time curve, determine the maximum pressure (P_{max}) and the time to reach maximum pressure.
 - Calculate the burn rate (r) using the following formula: $r = a * P^n$ where 'a' is a constant, 'P' is the pressure, and 'n' is the pressure exponent. The values of 'a' and 'n' can be determined by conducting tests at different initial pressures.
 - Calculate the gas yield based on the initial mass of the pellet and the final pressure and temperature in the bomb.

Analysis of Combustion Products

This protocol describes the analysis of the gaseous products generated from the combustion of **nitroguanidine**-based propellants.

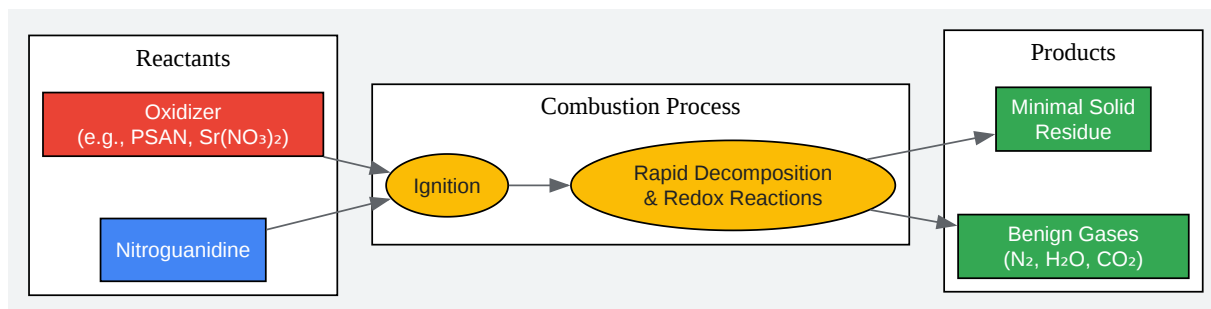
Equipment:

- Gas-tight collection vessel
- Gas chromatograph (GC) with a thermal conductivity detector (TCD) and/or a mass spectrometer (MS) detector
- Infrared (IR) spectrometer

Procedure:

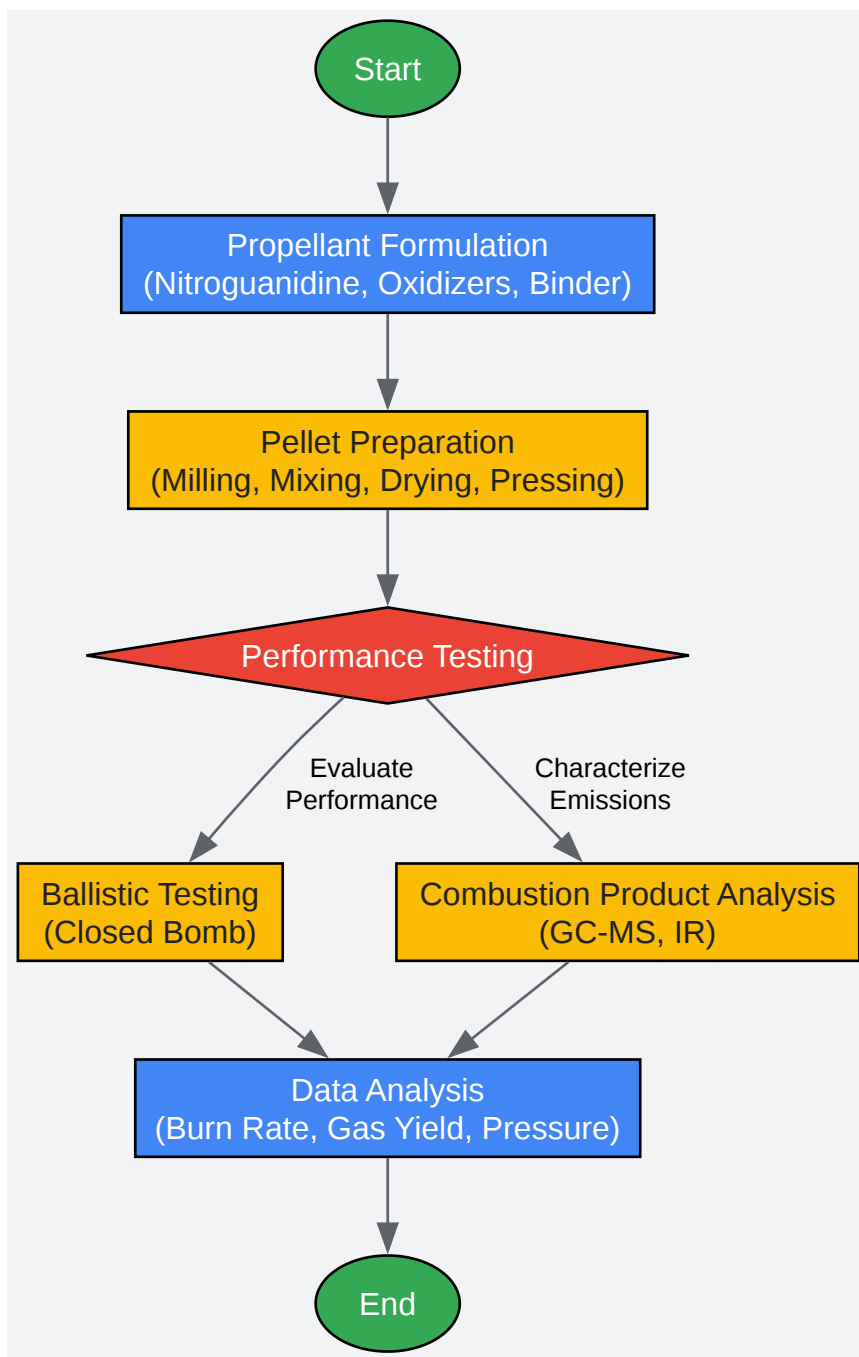
- Sample Collection:
 - Conduct the combustion of the gas generant pellet in a sealed vessel.
 - Collect the gaseous products in a gas-tight syringe or a collection bag.
- Gas Chromatography (GC) Analysis:
 - Inject a known volume of the collected gas sample into the GC.
 - The GC will separate the different gas components.
 - The TCD will detect the concentration of the major gas components (e.g., N₂, CO₂, H₂O).
 - The MS detector can be used for the identification of trace components and confirmation of the major species.
- Infrared (IR) Spectroscopy Analysis:
 - Introduce the gas sample into a gas cell of an IR spectrometer.
 - Record the IR spectrum.
 - Identify the functional groups of the gaseous products by analyzing the absorption bands in the spectrum. This can be used to detect the presence of gases like CO, NO_x, and NH₃.
- Quantification:
 - Use calibration curves generated from standard gas mixtures to quantify the concentration of each identified gas.
 - Report the composition of the combustion products in mole percent or volume percent.

Mandatory Visualization



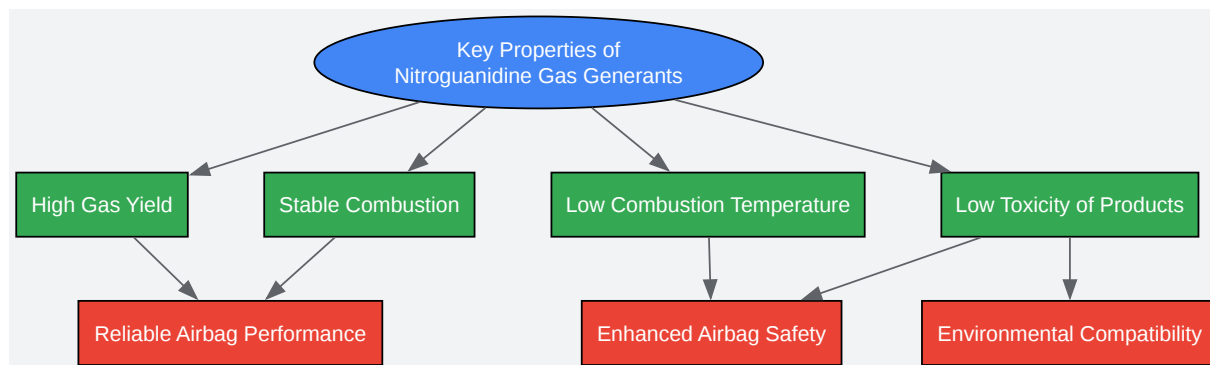
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Caption: Chemical reaction pathway of **nitroguanidine**-based gas generants.



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Caption: Experimental workflow for developing and testing **nitroguanidine** gas generants.



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Caption: Logical relationship of **nitroguanidine** properties to airbag system benefits.

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References

- 1. researchgate.net [researchgate.net]
- 2. A Review on the Reactivity of 1-Amino-2-Nitroguanidine (ANQ) - PMC [pmc.ncbi.nlm.nih.gov]
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